

3-Acetylthianaphthene chemical structure and IUPAC name

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Compound of Interest

Compound Name: 3-Acetylthianaphthene

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An In-Depth Technical Guide to **3-Acetylthianaphthene**: Structure, Synthesis, and Applications in Drug Discovery

Abstract

This technical guide provides a comprehensive overview of **3-Acetylthianaphthene**, a key heterocyclic ketone utilized extensively in synthetic and medicinal chemistry. We will delve into its core chemical structure, official IUPAC nomenclature, and critical physicochemical properties. The primary focus will be on its principal synthetic route—the Friedel-Crafts acylation of thianaphthene—elucidating the reaction mechanism and providing a detailed experimental protocol. Furthermore, this guide explores the reactivity of the molecule and its significant role as a versatile building block and structural motif in the development of pharmacologically active compounds. This document is intended for researchers, chemists, and professionals in the field of drug development who require a deep technical understanding of this important chemical entity.

Introduction to 3-Acetylthianaphthene

3-Acetylthianaphthene, also known by its systematic name 1-(Benzo[b]thiophen-3-yl)ethanone, is an aromatic organic compound that belongs to the family of heterocyclic ketones. Its structure is characterized by a thianaphthene (benzo[b]thiophene) core, which consists of a benzene ring fused to a thiophene ring, with an acetyl group substituted at the 3-position of the thiophene ring.

The thianaphthene scaffold is of significant interest in medicinal chemistry as it is a key structural component in a variety of bioactive molecules and approved pharmaceutical drugs, including raloxifene (an osteoporosis treatment), zileuton (an asthma medication), and sertaconazole (an antifungal agent).^[1] The inherent aromaticity and the presence of a sulfur heteroatom impart unique electronic and steric properties to the molecule, making it a valuable pharmacophore. **3-Acetylthianaphthene** serves as a crucial intermediate, providing a reactive handle for further chemical modifications to build molecular complexity and generate libraries of compounds for drug discovery programs.

Chemical Identity and Structure

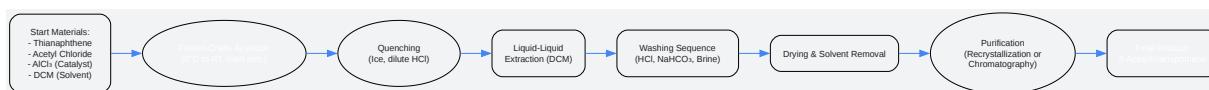
A precise understanding of the molecule's identity is fundamental for any scientific application.

IUPAC Name and Synonyms

- IUPAC Name: 1-(Benzo[b]thiophen-3-yl)ethanone^[2]
- Common Synonyms: **3-Acetylthianaphthene**, 3-Acetylbenzo[b]thiophene, 3-Acetylthionaphthene, Methyl 3-thianaphthyl ketone.^{[2][3]}
- CAS Number: 1128-05-8, 26168-40-1^{[3][4]}

Chemical Structure

The structure consists of a bicyclic thianaphthene system with an acetyl group attached to the C3 position.



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Sources

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